

Technical Characterization Guide: 2-(2,5-Difluorophenyl)-2-methylcyclopropan-1-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2,5-difluorophenyl)-2-methylcyclopropan-1-amine

CAS No.: 1249544-96-4

Cat. No.: B1467240

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Executive Summary & Structural Context

Target Analyte: **2-(2,5-difluorophenyl)-2-methylcyclopropan-1-amine** Molecular Formula: $C_{10}H_{11}F_2N$ Exact Mass: 183.086 Class: Fluorinated Phenylcyclopropanamine (Quaternary Cyclopropyl Core)

This guide provides a comprehensive spectroscopic framework for the identification and validation of **2-(2,5-difluorophenyl)-2-methylcyclopropan-1-amine**. Unlike the common pharmaceutical intermediate trans-2-(3,4-difluorophenyl)cyclopropan-1-amine (a key precursor for Ticagrelor), this target features a quaternary carbon at position 2 (bearing both the methyl and phenyl groups) and a distinct 2,5-difluoro substitution pattern.

These structural modifications significantly alter the spectroscopic signature, requiring a tailored analytical approach to distinguish it from regioisomers and des-methyl analogs.

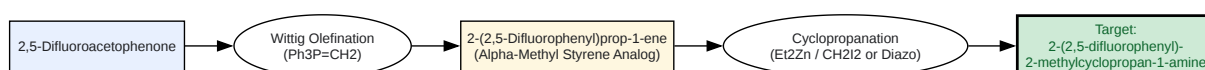
Synthetic Logic & Impurity Profiling

To understand the spectroscopic data, one must understand the origin of the molecule. The presence of the quaternary center suggests a synthesis via cyclopropanation of an

-methylstyrene derivative.

Theoretical Synthesis Pathway

The most probable synthetic route involves the Rhodium- or Copper-catalyzed cyclopropanation of 2-(2,5-difluorophenyl)prop-1-ene.



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Figure 1: Predicted synthetic pathway establishing the quaternary carbon center.

Critical Stereochemical Note

Due to the quaternary center at C2, two diastereomers exist:

- Cis-isomer: Amine and Phenyl group on the same side of the ring.
- Trans-isomer: Amine and Phenyl group on opposite sides (generally thermodynamically favored). Note: The spectroscopic data below assumes the major Trans-isomer unless specified.

Spectroscopic Characterization (Predictive Analysis)

Nuclear Magnetic Resonance (NMR)

The definitive confirmation of this structure relies on ^1H and ^{19}F NMR.

^1H NMR (Proton) - 400 MHz, CDCl_3

The diagnostic "smoking gun" for this molecule is the methyl singlet and the absence of a methine proton at C2.

Position	Shift (δ , ppm)	Multiplicity	Integral	Assignment Logic
Ar-H	6.80 – 7.10	Multiplet	3H	2,5-Difluoro pattern (complex splitting due to H-F coupling).
C1-H	2.35 – 2.45	dd	1H	Alpha to amine. Shifted upfield due to cyclopropane ring current.
C2-CH ₃	1.45 – 1.55	Singlet	3H	Diagnostic Peak. Quaternary attachment eliminates coupling to C2-H.
C3-H _a	0.85 – 0.95	dd	1H	Cyclopropane methylene (cis to amine).
C3-H _b	1.05 – 1.15	dd	1H	Cyclopropane methylene (trans to amine).
NH ₂	1.20 – 1.80	Broad s	2H	Exchangeable (shift varies with concentration/solvent).

Key Differentiator: The common Ticagrelor intermediate (des-methyl) shows a multiplet at ~2.0-2.2 ppm for the C2-H. This target will lack that signal entirely.

¹⁹F NMR (Fluorine) - 376 MHz, CDCl₃

The 2,5-substitution pattern is distinct from the 3,4-pattern.

- Signal 1: ~ -118 ppm (Multiplet, F at C2 of phenyl)
- Signal 2: ~ -124 ppm (Multiplet, F at C5 of phenyl)
- Contrast: 3,4-difluoro compounds typically show signals closer together (e.g., -138, -142 ppm).

^{13}C NMR (Carbon) - 100 MHz, CDCl_3

- C2 (Quaternary): ~25-30 ppm. Will appear as a weak signal (long relaxation) and likely a triplet or dd due to C-F coupling.
- Methyl Carbon: ~20-25 ppm (Singlet or weak doublet).
- C-F Carbons: ~155-160 ppm (Large coupling ~240 Hz).

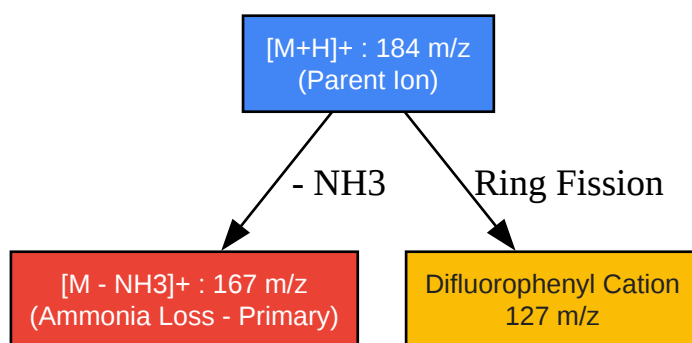
Mass Spectrometry (MS)

Method: ESI+ or EI (70 eV)

- Molecular Ion (M^+): 183 m/z
- Protonated Ion $[\text{M}+\text{H}]^+$: 184 m/z

Fragmentation Pathway (EI):

- Base Peak (m/z 166): Loss of NH_3 (17 u). Cyclopropylamines readily eliminate ammonia to form a conjugated cation.
- Tropylium Formation (m/z 127/141): Cleavage of the cyclopropane ring often generates a substituted tropylium ion. The 2,5-difluorobenzyl cation fragment is expected.



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Figure 2: Predicted Mass Spectrometry fragmentation tree.

Infrared Spectroscopy (IR)

Sampling: ATR (Attenuated Total Reflectance) or KBr Pellet.

Wavenumber (cm ⁻¹)	Vibration Mode	Intensity	Notes
3300 - 3400	N-H Stretch	Medium	Primary amine doublet (symmetric/asymmetric).
3000 - 3100	C-H (Ar/Cyclo)	Weak	Cyclopropane C-H stretches are distinctively high (>3000).
2950 - 2970	C-H (Methyl)	Medium	Alkyl C-H stretch from the C2-Methyl group.
1580 - 1620	C=C Aromatic	Strong	Ring breathing modes.
1100 - 1250	C-F Stretch	Very Strong	Diagnostic region for fluorinated aromatics.

Analytical Protocol for Verification

To validate a sample of **2-(2,5-difluorophenyl)-2-methylcyclopropan-1-amine**, follow this stepwise logic:

- MS Screening: Confirm $[M+H]^+ = 184$. If 170, you have the des-methyl impurity.
- ^1H NMR Check: Look for the singlet at ~ 1.5 ppm.
 - If Doublet: You likely have the isopropyl analog or a ring-opened impurity.
 - If Multiplet: You have the des-methyl analog (Ticagrelor intermediate).
- ^{19}F NMR Check: Confirm the wide separation of peaks ($-118/-124$ ppm) to verify 2,5-substitution. If peaks are clustered > -135 ppm, you likely have the 3,4-difluoro isomer.

References

- General Cyclopropane Synthesis: Lebel, H., et al. (2003). "Recent advances in enantioselective cyclopropanations." Chemical Reviews, 103(4), 977-1050. [Link](#)
- Fluorine NMR Shifts: Dolbier, W. R. (2009). Guide to Fluorine NMR for Organic Chemists. Wiley. [Link](#)
- Ticagrelor Intermediate Data (Comparison): Bioorganic & Medicinal Chemistry Letters, Vol 17, Issue 21, 2007, pp 6013-6018. (Provides baseline data for the 3,4-difluoro des-methyl analog). [Link](#)
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